

tert-Butyl 3-hydroxy-5-methoxyisonicotinate structure

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Compound of Interest

Compound Name: *tert-Butyl 3-hydroxy-5-methoxyisonicotinate*

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Technical Deep Dive: **tert-Butyl 3-hydroxy-5-methoxyisonicotinate**

Executive Summary: The Pharmacophore of Hypoxia

tert-Butyl 3-hydroxy-5-methoxyisonicotinate represents a highly specialized scaffold in medicinal chemistry, specifically within the domain of HIF-Prolyl Hydroxylase (HIF-PH) inhibitors.^[1] While often overshadowed by clinical finalists like Vadadustat or Roxadustat, this specific isonicotinate core (pyridine-4-carboxylate) serves as a critical structural analog for probing the active site of 2-oxoglutarate-dependent dioxygenases.^[1]

The molecule functions as a "masked" pharmacophore.^[1] The tert-butyl ester provides lipophilicity and steric protection during synthesis, while the 3-hydroxy-isonicotinic acid core—once revealed—acts as a bidentate chelator of the active site Iron (Fe^{2+}), mimicking the endogenous cofactor 2-oxoglutarate (2-OG).^[1] This guide details the structural dynamics, robust synthesis, and therapeutic logic of this compound.^[1]

Structural Architecture & Electronic Dynamics

The molecule is defined by a "Push-Pull" electronic system on the pyridine ring, critical for its biological activity and synthetic reactivity.[\[1\]](#)

Feature	Chemical Function	Biological Consequence
Pyridine Core	Electron-deficient aromatic ring. [1]	Lowers pKa of the 3-OH group, enhancing metal binding. [1]
3-Hydroxy Group	Hydrogen bond donor/acceptor. [1]	Forms a bidentate chelate with Fe ²⁺ in the PHD2 active site. [1]
5-Methoxy Group	Electron-donating group (EDG). [1]	Modulates ring electron density; fine-tunes the pKa of the 3-OH. [1]
tert-Butyl Ester	Bulky, acid-labile protecting group. [1]	Prevents decarboxylation; increases solubility in organic solvents during scale-up. [1]

Intramolecular Hydrogen Bonding

A critical feature of this structure is the intramolecular hydrogen bond between the 3-hydroxyl proton and the carbonyl oxygen of the ester.[\[1\]](#) This "pre-organizes" the molecule into a planar conformation, reducing the entropic penalty upon binding to the enzyme active site.[\[1\]](#)

Experimental Protocol: Robust Synthesis Strategy

Objective: Synthesis of **tert-butyl 3-hydroxy-5-methoxyisonicotinate** from 3,5-dichloroisonicotinic acid.

Rationale: Direct esterification of 3-hydroxy-pyridine acids is often low-yielding due to zwitterion formation.[\[1\]](#) This protocol uses a halogenated precursor to establish the ester first, followed by Regioselective Nucleophilic Aromatic Substitution (S_NAr).[\[1\]](#)

Step 1: Formation of the tert-Butyl Ester

Methodology: Use of tert-butyl 2,2,2-trichloroacetimidate allows for esterification under mild, neutral conditions, avoiding the harsh acidic conditions that might degrade the pyridine ring or induce decarboxylation.[1]

- Reagents: 3,5-Dichloroisonicotinic acid (1.0 equiv), tert-Butyl 2,2,2-trichloroacetimidate (2.0 equiv), anhydrous DCM or THF.
- Procedure:
 - Dissolve the acid in anhydrous THF under Nitrogen atmosphere.
 - Slowly add the acetimidate reagent at 0°C.[1]
 - Warm to ambient temperature and stir for 12 hours.
 - Observation: A white precipitate (trichloroacetamide) will form as the byproduct.[1]
- Workup: Filter off the precipitate.[1] Wash the filtrate with saturated NaHCO₃. [1] Dry over MgSO₄ and concentrate.
- Yield Target: >85% as a clear oil/solid.

Step 2: Regioselective Methoxylation (S_NAr)

Methodology: Pyridines with electron-withdrawing groups (esters) at the 4-position are highly activated for S_NAr at the 3 and 5 positions.[1]

- Reagents: tert-Butyl 3,5-dichloroisonicotinate (from Step 1), Sodium Methoxide (NaOMe, 1.1 equiv), MeOH (solvent).[1]
- Procedure:
 - Dissolve the ester in dry Methanol.[1]
 - Add NaOMe solution dropwise at 0°C. Critical: Control temperature to prevent bis-substitution.
 - Monitor via TLC/LC-MS.[1] The mono-methoxy product forms rapidly.[1]

- Purification: Silica gel chromatography (Hexane/EtOAc gradient).

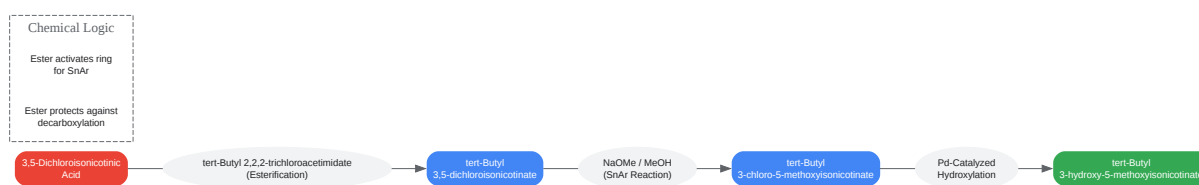
Step 3: Hydroxylation via Boronate (The "Vadadustat" Route)

Methodology: Converting the remaining chloride to a hydroxyl group directly is difficult.[1] A Suzuki-Miyaura coupling followed by oxidation is preferred for high purity.[1]

- Ligand/Catalyst: $\text{Pd}_2(\text{dba})_3$ / XPhos.
- Reagent: KOH (hydroxide source) or Benzyl alcohol (followed by hydrogenolysis).
- Alternative (Direct Hydrolysis): For this specific scaffold, heating the 3-chloro-5-methoxy intermediate with KOH in t-BuOH can achieve the 3-OH, though ester hydrolysis is a risk.[1]
 - Recommendation: Use Pd-catalyzed hydroxylation using tert-butyl carbamate as a hydroxide surrogate if maintaining the ester is strictly required.[1]

Workflow Visualization

The following diagram illustrates the synthetic logic, highlighting the transition from the dichloro-precursor to the final active scaffold.



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Caption: Synthetic pathway utilizing steric protection and electronic activation to install substituents regioselectively.

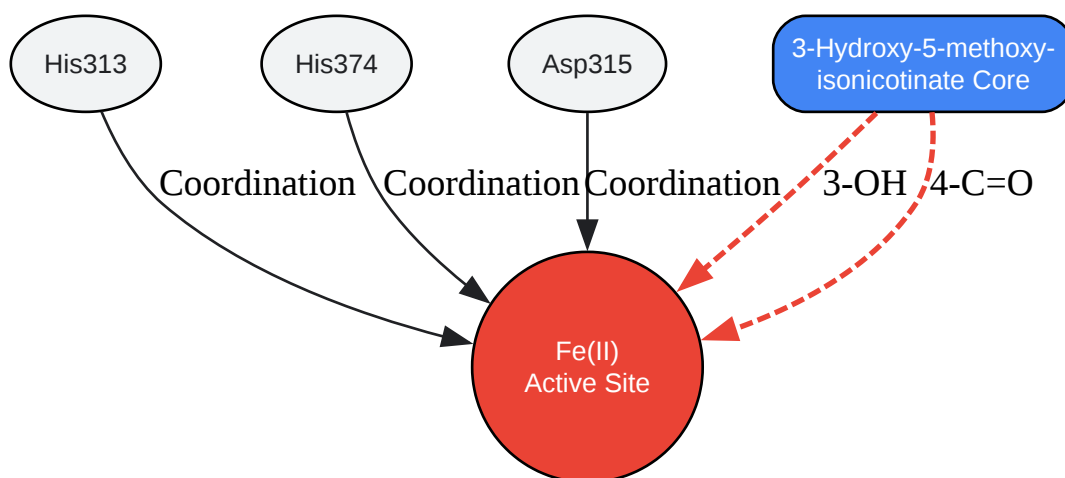
Therapeutic Application: HIF Stabilization[1][2][3][4]

The 3-hydroxy-5-methoxyisonicotinate structure is a classic 2-Oxoglutarate (2-OG) Mimetic.[1]

Mechanism of Action

- Hypoxia Sensing: Under normal oxygen levels, Prolyl Hydroxylase Domain (PHD) enzymes hydroxylate HIF-1 α using O₂, Fe²⁺, and 2-OG.[1] This marks HIF-1 α for degradation.[1]
- Inhibition: The isonicotinate inhibitor enters the PHD active site.[1]
- Chelation: The 3-hydroxyl oxygen and the 4-carbonyl oxygen (from the ester/acid) coordinate to the active site Fe²⁺. [1]
- Result: The enzyme is locked in an inactive state.[1] HIF-1 α accumulates, translocates to the nucleus, and dimerizes with HIF-1 β to transcribe erythropoietin (EPO) genes.[1]

Binding Mode Diagram



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Caption: Bidentate chelation of the catalytic Iron (II) by the 3-hydroxyisonicotinate pharmacophore.[1]

Analytical Characterization Data (Expected)

For verification of the synthesized **tert-butyl 3-hydroxy-5-methoxyisonicotinate**:

Technique	Expected Signal / Feature
¹ H NMR (CDCl ₃)	δ 1.60 (s, 9H): tert-Butyl group.[1] δ 3.95 (s, 3H): Methoxy group.[1] δ 8.1-8.3 (s, 1H): Pyridine H-2 (deshielded).[1] δ 8.0 (s, 1H): Pyridine H-6.[1] δ 10.5-11.0 (s, 1H): Phenolic OH (broad, exchangeable).[1]
¹³ C NMR	δ 28.1: tert-Butyl methyls. δ 56.2: Methoxy carbon.[1] δ 83.5: Quaternary tert-butyl carbon.[1] δ 165.0: Carbonyl ester.[1][2]
LC-MS (ESI+)	[M+H] ⁺ : Calc. for C ₁₁ H ₁₅ NO ₄ ≈ 226.[1]1. Fragment: Loss of t-butyl (-56 Da) is common, showing peak at ~170 (carboxylic acid).[1]

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